Application Notes and Protocols: Iridium(III) Chloride Trihydrate in Pharmaceutical Synthesis

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Compound of Interest	
Compound Name:	*Iridium(III) chloride trihydrate*
CAS No.:	*13569-57-8*
Cat. No.:	*B088871*

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Introduction

Iridium(III) chloride trihydrate ($IrCl_3 \cdot 3H_2O$) has emerged as a versatile and powerful precursor for the generation of catalysts in modern pharmaceutical synthesis. Its applications span a wide range of transformations crucial for the efficient and selective construction of complex drug molecules. Iridium-based catalysts are particularly valued for their high efficiency, selectivity, and functional group tolerance, enabling their use in the late-stage functionalization of drug candidates and the synthesis of chiral intermediates.[1][2] This document provides an overview of key applications, detailed experimental protocols, and mechanistic insights into the use of iridium catalysts derived from **iridium(III) chloride trihydrate** in pharmaceutical research and development.

Key Applications

Iridium catalysts, often generated in situ from **iridium(III) chloride trihydrate** or its derivatives, are instrumental in several classes of reactions that are highly relevant to pharmaceutical synthesis:

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- Asymmetric Hydrogenation: The enantioselective reduction of prochiral ketones, imines, and olefins to produce chiral alcohols, amines, and alkanes, respectively, is a cornerstone of modern pharmaceutical manufacturing.[3][4] Iridium catalysts, particularly those bearing chiral ligands, have demonstrated exceptional performance in these transformations, often providing high enantiomeric excess (ee) and turnover numbers (TONs).[3][5][6]

- C-H Activation: The direct functionalization of otherwise inert C-H bonds is a rapidly evolving field that offers novel retrosynthetic disconnections for the synthesis and modification of complex molecules.[7] Iridium catalysts have been successfully employed in directed C-H amination and borylation reactions, allowing for the late-stage introduction of key functional groups into drug candidates, thereby streamlining the exploration of structure-activity relationships (SAR).[1][7][8]

- Photocatalysis: Visible-light photoredox catalysis using iridium complexes has opened up new avenues for conducting challenging chemical transformations under mild conditions.[9][10] These reactions, which proceed via single-electron transfer (SET) mechanisms, are increasingly being used in the pharmaceutical industry for reactions such as C-C bond formation and trifluoromethylation.[9][10]

Data Presentation: Summary of Quantitative Data

The following tables summarize representative quantitative data for key iridium-catalyzed reactions relevant to pharmaceutical synthesis.

Table 1: Iridium-Catalyzed Asymmetric Hydrogenation of Ketones

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Entry	Substrate	Catalyst System	S/C Ratio	H_2 Pressure (bar)	Temp (°C)	Time (h)	Yield (%)	ee (%)	Reference
1	Acetophenone	$[Ir(COD)Cl]_2$ / (S,S)-f-SpiroPhos	1000:1	50	25	12	>99	99	[11]
2	1-(2-Naphthyl)ethanone	$[Ir(COD)Cl]_2$ / (R)-SpiroPAP	2000:1	30	30	6	98	99.5	[12]
3	4-Chromanone	MsDPEN–Cp*Ir complex	5000:1	15	60	24	>95	99	[5]
4	α-Chloroacetophenone	Ru(OTf)--INVALID-LINK--	1000:1	10	25	10	>95	96	[5]

Table 2: Iridium-Catalyzed Asymmetric Hydrogenation of Imines

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Entry	Substrate	Catalyst System	S/C Ratio	H_2 Pressure (bar)	Temp (°C)	Time (h)	Yield (%)	ee (%)	Reference
1	N-(1-phenylethylidene)aniline	$[Ir(COD)Cl]_2$ / (R,S)-Xyliphos / I_2	1000:1	80	50	4	>99	79	[7]
2	2-Phenyl-3,4-dihydroisoquinoline	$[Ir(COD)Cl]_2$ / Chiral Spiro PAP	1000:1	50	60	12	98	98	[11]
3	N-Benzylidene-4-methylaniline	Ir-NHC-phosphine complex	100:1	1 (balloon)	25	16	99	91	[2][13]
4	MEA imine (for (S)-metolachlor)	$[IrCl(COD)]_2$ / (R,S_Fc_)-Xyliphos / NBu_4I / HOAc	>1,000,000:1	80	50	4	>99	79	[7]

Table 3: Iridium-Catalyzed C-H Functionalization

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Entry	Reaction Type	Substrate	Catalyst System	Reagent	Solvent	Temp (°C)	Time (h)	Yield (%)	Reference
1	C-H Amination	Benzoic Acid	[Cp*Ir(H₂O)₃]SO₄	MozN₃	DCE	100	12	70-90	[1]
2	C-H Borylation	Celecoxib	[Ir(COD)OMe]₂ / dtbpy	B₂pin₂	THF	80	16	65	[3][14]
3	C-H Borylation	Duocarmycin Derivative	[Ir(COD)OMe]₂ / dtbpy	B₂pin₂	THF	80	16	49	[15]
4	C-H Amination	Late-stage functionalization of Paclitaxel	[CpIr(H₂O)₃]SO₄	MozN₃, Acid additive	DCE	100	12	72	[1]

Experimental Protocols

Protocol 1: Asymmetric Hydrogenation of a Prochiral Ketone

This protocol describes a general procedure for the iridium-catalyzed asymmetric hydrogenation of acetophenone as a model substrate.

Materials:

- [Ir(COD)Cl]₂ (Iridium(I) cyclooctadiene chloride dimer)

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- (S,S)-f-SpiroPhos (or other suitable chiral phosphine ligand)
- Acetophenone
- Anhydrous, degassed solvent (e.g., Methanol or Toluene)
- Hydrogen gas (high purity)
- Autoclave or high-pressure reactor

Procedure:

- In a glovebox, a glass liner for the autoclave is charged with $[Ir(COD)Cl]_2$ (0.005 mol%) and the chiral ligand (0.011 mol%).
- Anhydrous, degassed solvent (e.g., 10 mL) is added, and the mixture is stirred for 30 minutes to allow for catalyst pre-formation.
- Acetophenone (1.0 mmol) is added to the catalyst solution.
- The glass liner is sealed inside the autoclave.
- The autoclave is purged with hydrogen gas three times.
- The reactor is pressurized with hydrogen gas to the desired pressure (e.g., 50 bar).
- The reaction mixture is stirred at the desired temperature (e.g., 25 °C) for the specified time (e.g., 12 hours).
- After the reaction is complete, the autoclave is carefully depressurized.
- The solvent is removed under reduced pressure.
- The residue is purified by column chromatography on silica gel to afford the chiral alcohol.
- The enantiomeric excess is determined by chiral HPLC or GC analysis.

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Protocol 2: Directed C-H Amination of a Drug-Like Molecule

This protocol provides a general method for the iridium-catalyzed directed C-H amination of a substrate containing a directing group, such as a carboxylic acid.

Materials:

- $[Cp^*Ir(H_2O)_3]SO_4$
- Substrate with a directing group (e.g., a benzoic acid derivative)
- (p-methoxybenzyl)azide ($MozN_3$)
- Silver acetate (AgOAc)
- Anhydrous 1,2-dichloroethane (DCE)
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- To a sealed reaction vessel under an inert atmosphere, add the substrate (0.2 mmol), $[Cp^*Ir(H_2O)_3]SO_4$ (10 mol%), and AgOAc (1.0 equiv.).
- Add anhydrous DCE (2.0 mL) to the vessel.
- Add $MozN_3$ (1.5 equiv.) to the reaction mixture.
- Seal the vessel and heat the reaction mixture at 100 °C for 12 hours.
- After cooling to room temperature, the reaction mixture is filtered through a short pad of celite.
- The filtrate is concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel to yield the aminated product.

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- The Moz protecting group can be removed under various conditions (e.g., acidic, basic, or hydrogenolysis) to provide the free amine.[1]

Protocol 3: Iridium-Catalyzed Photocatalytic Reaction

This protocol outlines a general setup for an iridium-catalyzed photoredox reaction.

Materials:

- fac-[Ir(ppy)$_3$] or other suitable iridium photocatalyst
- Substrate
- Reagent (e.g., an alkyl trifluoroborate)
- Base or additive as required by the specific reaction
- Anhydrous, degassed solvent (e.g., DMF or MeCN)
- Inert atmosphere (e.g., Nitrogen or Argon)
- Visible light source (e.g., blue LEDs)

Procedure:

- To a reaction vessel, add the iridium photocatalyst (e.g., 1-2 mol%), the substrate (1.0 equiv.), and the reagent (1.5 equiv.).
- If required, add a base or other additives.
- Add anhydrous, degassed solvent to the vessel.
- The reaction mixture is thoroughly degassed by three freeze-pump-thaw cycles or by sparging with an inert gas.
- The vessel is sealed and placed at a fixed distance from a visible light source (e.g., a 34 W blue LED lamp). A fan may be used to maintain the reaction at room temperature.

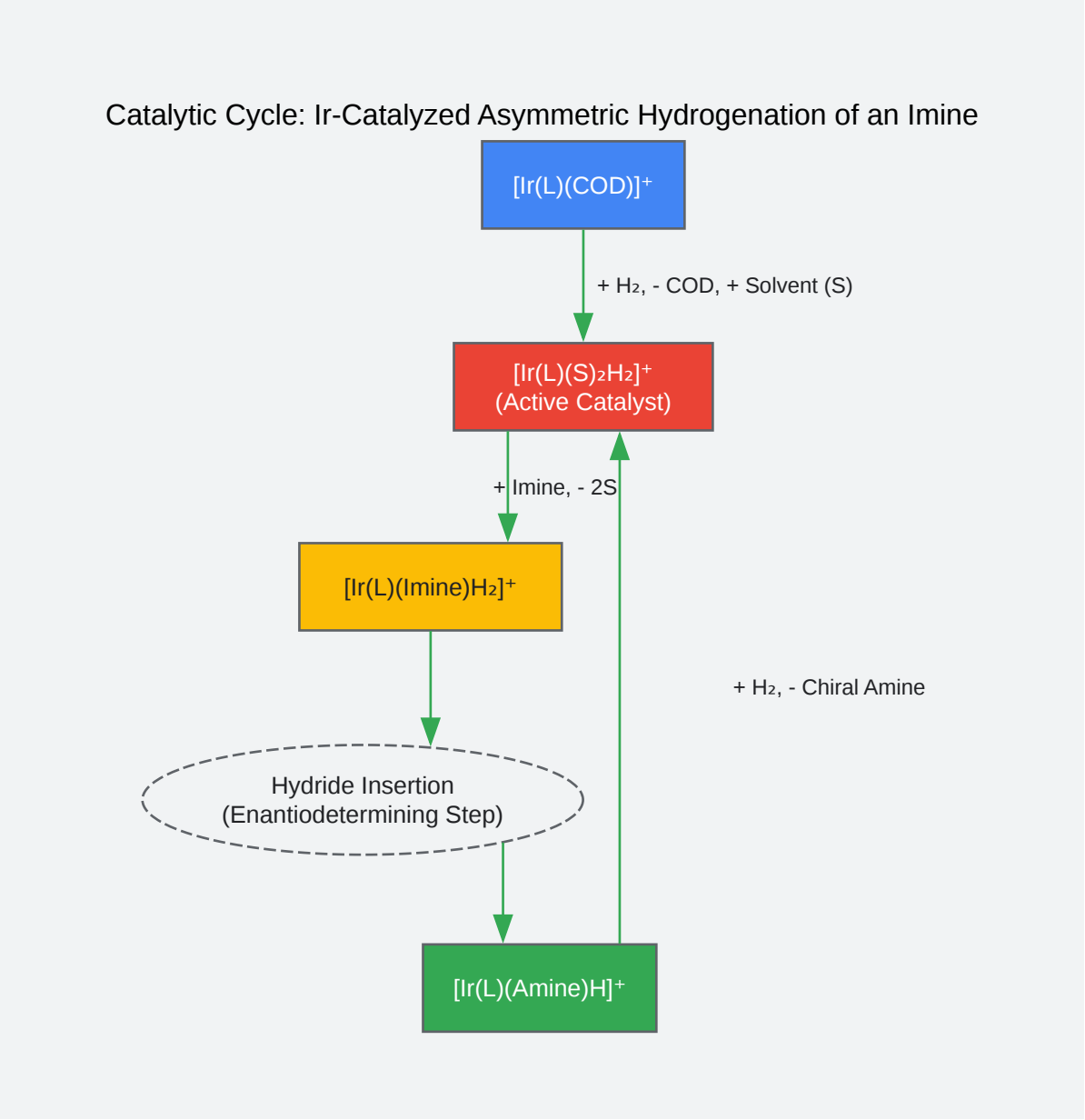
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- The reaction is stirred and irradiated for the required time (e.g., 12-24 hours), monitoring by TLC or LC-MS.
- Upon completion, the reaction mixture is worked up according to the specific procedure for the transformation (e.g., extraction, concentration).
- The crude product is purified by column chromatography.

Visualizations

Catalytic Cycle of Iridium-Catalyzed Asymmetric Hydrogenation of an Imine

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Caption: Proposed catalytic cycle for the asymmetric hydrogenation of an imine.

Experimental Workflow for High-Throughput C-H Borylation Screening```dot

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// Edges Start -> Plate_prep; Plate_prep -> Dispensing; Dispensing -> Reaction; Reaction -> Analysis; Analysis -> Data_processing; Data_processing -> Scale_up; Scale_up -> End; }

Caption: Simplified relationship in a dual catalytic system for cross-coupling.

Conclusion

Iridium(III) chloride trihydrate serves as an invaluable entry point to a wide array of powerful catalytic transformations that are of high importance to the pharmaceutical industry. The development of iridium-catalyzed methods for asymmetric hydrogenation, C-H activation, and photocatalysis has significantly impacted the way chemists approach the synthesis of chiral drugs and the optimization of lead compounds. The protocols and data presented herein provide a foundation for researchers to explore and implement these cutting-edge technologies in their own drug discovery and development programs. Further exploration into ligand design and reaction engineering will undoubtedly continue to expand the impressive synthetic utility of iridium catalysis.

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